

Technical Guide: Solubility Profile of 3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic Acid

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Compound of Interest

Compound Name: 3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic acid

CAS No.: 565174-23-4

Cat. No.: B1350357

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Executive Summary & Compound Analysis

3-(4-Benzyloxy-3-ethoxy-phenyl)-acrylic acid is a lipophilic cinnamic acid derivative, frequently utilized as a key intermediate in the synthesis of pharmaceutical active ingredients (APIs) and fine chemicals. Its structure combines a polar carboxylic acid "head" with a bulky, hydrophobic "tail" consisting of a phenyl ring substituted with benzyloxy and ethoxy groups.

- Chemical Classification: Phenylpropanoid / Cinnamic Acid Derivative
- Key Functional Groups:
 - Carboxylic Acid (-COOH): Provides pH-dependent solubility (soluble in basic aqueous media, insoluble in acidic media).
 - -Unsaturated Ketone Backbone: Conjugated system affecting UV absorption and reactivity.

- Benzyloxy (-OBn) & Ethoxy (-OEt): Significant hydrophobic moieties that drastically reduce water solubility and enhance solubility in organic solvents (alcohols, esters, chlorinated solvents).

Theoretical Solubility Prediction (SAR Analysis)

Based on Structure-Activity Relationships (SAR) and data from close structural analogs (e.g., 3-(4-benzyloxy-3-methoxyphenyl)acrylic acid), the solubility profile follows a distinct hierarchy:

Solvent Class	Predicted Solubility	Mechanistic Rationale
Dipolar Aprotic (DMSO, DMF)	Very High	Strong dipole-dipole interactions; disruption of intermolecular hydrogen bonding.
Short-Chain Alcohols (Ethanol, Methanol)	High	Hydrogen bonding capability with the carboxyl group; alkyl chain compatibility.
Esters/Ketones (Ethyl Acetate, Acetone)	Moderate to High	Good solvation of the hydrophobic phenyl/benzyl core.
Chlorinated Solvents (DCM, Chloroform)	Moderate	Good solvation of the aromatic rings; limited interaction with the carboxyl group.
Water	Very Low (< 0.1 mg/mL)	Hydrophobic effect of the benzyloxy/ethoxy groups dominates the polar carboxyl group at neutral/acidic pH.

Experimental Determination Protocol (Self-Validating System)

To obtain precise solubility data for process scaling, a self-validating experimental workflow is required. This protocol minimizes gravimetric errors and ensures thermodynamic equilibrium.

The "Shake-Flask" Equilibrium Method

This is the gold standard for determining solid-liquid solubility.

Reagents: High-purity solute (>99%), HPLC-grade solvents. Equipment: Temperature-controlled orbital shaker, 0.45 μm PTFE syringe filters, HPLC (UV detection).

Step-by-Step Workflow:

- Saturation: Add excess **3-(4-Benzoyloxy-3-ethoxy-phenyl)-acrylic acid** to 10 mL of the target solvent in a sealed glass vial.
- Equilibration: Agitate at the target temperature (e.g., 298.15 K) for 24–48 hours. Validation Check: Measure concentration at 24h and 48h; if deviation is <2%, equilibrium is reached.
- Phase Separation: Stop agitation and allow the suspension to settle for 2 hours at the same temperature.
- Sampling: Withdraw the supernatant using a pre-heated syringe (to prevent precipitation) and filter through a 0.45 μm PTFE filter.
- Quantification: Dilute the filtrate with the mobile phase and analyze via HPLC.

HPLC Quantification Parameters (Recommended)

- Column: C18 Reverse Phase (e.g., 250 mm $\times$ 4.6 mm, 5 μm).
- Mobile Phase: Acetonitrile : Water (with 0.1% H_3PO_4) – Gradient or Isocratic (e.g., 60:40).
- Wavelength: 310–325 nm (characteristic of the cinnamoyl chromophore).
- Flow Rate: 1.0 mL/min.

Thermodynamic Modeling & Data Analysis

For process engineering, experimental data points are fitted to thermodynamic models to predict solubility at unmeasured temperatures.

The Modified Apelblat Equation

The modified Apelblat equation is the industry standard for correlating the solubility of cinnamic acid derivatives in organic solvents.

- x : Mole fraction solubility of the solute.^[1]
- T : Absolute temperature (Kelvin).
- A & C : Empirical model parameters derived from regression analysis.

Interpretation:

- Parameter A & C : Reflect the non-ideal behavior of the solution.
- Parameter B : Related to the enthalpy of solution.

Van't Hoff Analysis (Enthalpy & Entropy)

To understand the driving forces of dissolution, use the van't Hoff equation:

- (Enthalpy): Positive values indicate an endothermic process (solubility increases with temperature).
- (Entropy): Positive values indicate increased disorder, driving dissolution.

Visualized Workflows

Solubility Determination & Modeling Workflow

The following diagram illustrates the logical flow from experimental setup to thermodynamic modeling.

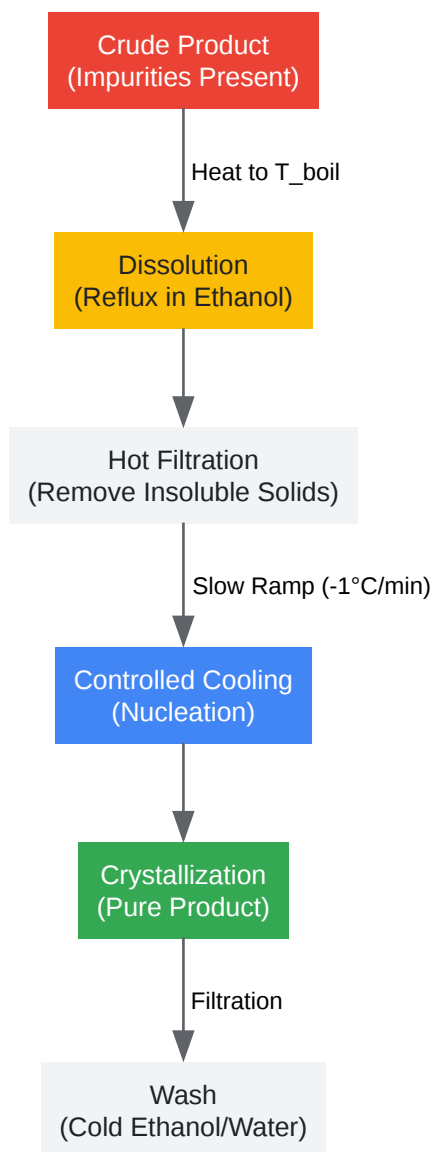


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Caption: Figure 1: Step-by-step workflow for the determination and modeling of solid-liquid solubility.

Purification Strategy (Recrystallization)

Based on the solubility differential (high in hot ethanol, low in cold/aqueous ethanol), the following purification strategy is recommended.



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Caption: Figure 2: Optimized recrystallization workflow exploiting temperature-dependent solubility profiles.

Representative Data (Analog-Based)

While specific data for the 3-ethoxy derivative may require generation using the protocol above, the solubility behavior is closely approximated by its structural analog, 3-(4-benzyloxy-3-methoxyphenyl)acrylic acid.

Table 1: Representative Solubility Trends (Mole Fraction

) Note: Values are estimates based on structural analogs (Ferulic acid benzyl ether) at 298.15 K.

Solvent	Polarity Index ()	Solubility Trend	Suitability for Process
DMSO	7.2	Very High	Reaction Solvent
DMF	6.4	Very High	Reaction Solvent
Acetone	5.1	High	Crystallization (Anti-solvent)
Ethanol	4.3	Moderate/High	Best for Recrystallization
Ethyl Acetate	4.4	Moderate	Extraction
Toluene	2.4	Low	Washing / Impurity Removal
Water	10.2	Negligible	Anti-solvent

Critical Insight: The substitution of the methoxy group (in ferulic acid analogs) with an ethoxy group generally decreases water solubility further and slightly increases solubility in non-polar solvents (Toluene, Hexane) due to the additional methylene (-CH₂-) unit, which increases lipophilicity (

).

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- Source: Journal of Chemical & Engineering D
- Context: This paper describes the solubility of the closest structural analog, providing the baseline for the Apelbl
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Sources

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